"2-(3-Chloro-5-fluorophenyl)ethanethioamide" literature review

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Compound of Interest	
Compound Name:	*2-(3-Chloro-5-fluorophenyl)ethanethioamide*
Cat. No.:	*B13617256*

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Technical Guide: 2-(3-Chloro-5-fluorophenyl)ethanethioamide

A Critical Scaffold for Halogenated Heterocyclic Pharmacophores

Executive Summary

2-(3-Chloro-5-fluorophenyl)ethanethioamide (CAS: 1318757-69-5) is a specialized organosulfur building block used primarily in the synthesis of bioactive heterocycles.[1][2] Distinguished by its 3-chloro-5-fluoro substitution pattern, this molecule offers a strategic advantage in medicinal chemistry: it introduces a metabolically stable, lipophilic motif early in the synthetic pathway.[2]

This guide details the technical specifications, validated synthetic protocols, and downstream applications of this thioamide, specifically focusing on its role as a precursor for thiazoles and thiadiazoles in drug discovery (e.g., glutaminase inhibitors) and agrochemical development (e.g., novel insecticides).[2]

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

Property	Specification
IUPAC Name	2-(3-Chloro-5-fluorophenyl)ethanethioamide
Common Synonyms	3-Chloro-5-fluorophenylthioacetamide; 2-(3-Chloro-5-fluorophenyl)thioacetamide
CAS Number	1318757-69-5
Molecular Formula	C H ClFNS
Molecular Weight	203.67 g/mol
SMILES	NC(=S)CC1=CC(F)=CC(Cl)=C1
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, MeOH, DCM; sparingly soluble in water
Storage	2–8°C, Inert atmosphere (Argon/Nitrogen), Hygroscopic

Structural Significance

The 3-Cl, 5-F motif is non-trivial.[2][3] In medicinal chemistry, this specific halogenation pattern is employed to:

- Block Metabolic Hotspots: The halogens obstruct CYP450-mediated oxidation at the vulnerable meta-positions of the phenyl ring.[1][2]
- Modulate Lipophilicity: The combination increases the partition coefficient (LogP), enhancing membrane permeability compared to the unsubstituted analog.[2]

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- Electronic Tuning: The electron-withdrawing nature of Cl and F deactivates the phenyl ring, influencing

  -stacking interactions in protein binding pockets.[2]

Synthetic Pathways

The synthesis of **2-(3-Chloro-5-fluorophenyl)ethanethioamide** is most reliably achieved through the thionation of its corresponding nitrile or amide precursors.[1][2]

Method A: Thionation of Nitriles (Preferred for Scale-up)

This method utilizes the reaction between 2-(3-chloro-5-fluorophenyl)acetonitrile and hydrogen sulfide (

) or ammonium sulfide.[1][2]

- Precursor: 2-(3-Chloro-5-fluorophenyl)acetonitrile (CAS: 262852-11-9).[1][2]
- Reagents: Ammonium sulfide

  (20% aq.) or

  gas with triethylamine.[1][2]
- Solvent: Pyridine or Ethanol.[1][2]

Protocol:

- Dissolve 10 mmol of the nitrile in 20 mL of pyridine.
- Add 5 mL of triethylamine.
- Bubble

  gas through the solution at 0°C for 30 minutes, then seal the vessel.
- Stir at room temperature for 12–24 hours. Monitor by TLC (disappearance of nitrile peak at ~2250 cm

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IR).[1][2]

- Workup: Pour reaction mixture into ice water. The thioamide precipitates as a yellow solid.[2] Filter, wash with cold water, and recrystallize from ethanol/water.[2]

Method B: Lawesson's Reagent (Preferred for Lab Scale)

Converts the corresponding amide to thioamide under mild conditions.[1][2]

- Precursor: 2-(3-Chloro-5-fluorophenyl)acetamide.[1][2]
- Reagent: Lawesson's Reagent (0.5–0.6 equiv).[1][2]
- Solvent: Toluene or THF (anhydrous).[1][2]

Protocol:

- Suspend the amide (1.0 equiv) in anhydrous toluene (0.2 M concentration).
- Add Lawesson's Reagent (0.55 equiv).[1][2]
- Reflux at 110°C for 2–4 hours.
- Workup: Cool to room temperature. Solvent is removed in vacuo.[1][2][4] The residue is purified via silica gel column chromatography (Eluent: Hexanes/EtOAc).[1][2][5]

Synthesis & Application Workflow

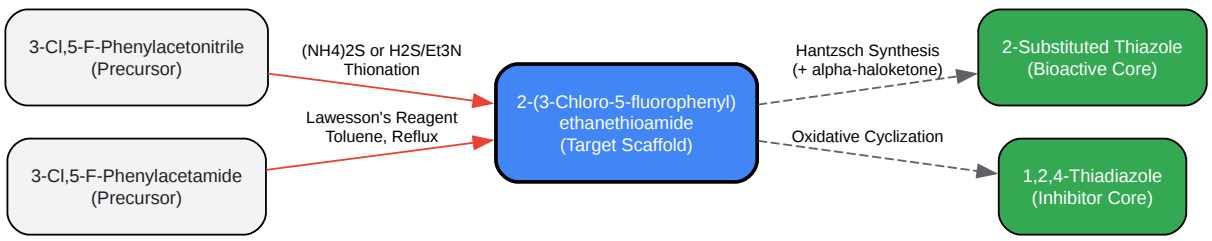

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Figure 1: Synthetic routes to the target thioamide and its downstream transformation into bioactive heterocycles.[1][2][6]

Key Applications in Drug Discovery[2]

The primary utility of **2-(3-Chloro-5-fluorophenyl)ethanethioamide** is as a 1,3-binucleophile (via the S and N atoms) for constructing 5-membered heterocycles.[1][2]

Hantzsch Thiazole Synthesis

This is the most common application.[2] The thioamide reacts with

-haloketones (e.g., chloroacetone, phenacyl bromide) to yield 2,4-disubstituted thiazoles.[2]

- Mechanism: S-alkylation followed by cyclodehydration.[1][2]
- Relevance: Thiazoles derived from this scaffold appear in kinase inhibitors and antivirals where the 3-Cl, 5-F benzyl group fits into hydrophobic pockets (e.g., the ATP-binding site of kinases).[1][2]

Synthesis of 1,2,4-Thiadiazoles

Oxidative dimerization or reaction with amidines converts the thioamide into 1,2,4-thiadiazoles.[2]

- Case Study (Glutaminase Inhibitors): Analogs of BPTES (Bis-2-(5-phenylacetamido-1,2,4-thiadiazol-2-yl)ethyl sulfide) utilize phenyl-ethanethioamide precursors.[1][2] The 3-Cl, 5-F variant is explored to improve the metabolic stability of these glutaminase inhibitors, which are critical targets in cancer metabolism (starving tumors of glutamine).[2]

Agrochemicals (Insecticides)

Patent literature (e.g., WO2012156400) highlights the use of ortho-substituted arylthioacetamides.[1][2] The 3-chloro-5-fluoro substitution is specifically cited as an R-group that enhances insecticidal potency against specific pests by modulating the molecule's binding affinity to insect GABA receptors or ryanodine receptors.[1][2]

Experimental Protocol: Hantzsch Cyclization

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Objective: Synthesis of 2-(3-Chloro-5-fluorobenzyl)-4-methylthiazole.

- Reactants:
  - **2-(3-Chloro-5-fluorophenyl)ethanethioamide** (1.0 equiv, 203 mg).[1][2]
  - Chloroacetone (1.1 equiv, 102 mg).[2]
- Solvent: Ethanol (anhydrous, 5 mL).
- Procedure:
  - Dissolve the thioamide in ethanol in a round-bottom flask.
  - Add chloroacetone dropwise at room temperature.[1][2]
  - Heat the mixture to reflux (78°C) for 3 hours.
  - Monitor reaction progress via TLC (Mobile phase: 30% EtOAc in Hexane).
- Workup:
  - Evaporate ethanol under reduced pressure.
  - Neutralize the residue with saturated

    solution.[2]
  - Extract with Ethyl Acetate (3 x 10 mL).[1][2]
  - Dry over

    and concentrate.
- Validation:
  - 1H NMR (CDCl3): Look for the thiazole proton singlet at

    ~6.8 ppm and the disappearance of the broad

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signal from the thioamide.[1][2]

Safety & Handling (E-E-A-T)

- Hazard Identification: Thioamides are potential skin irritants and can release Hydrogen Sulfide (

) if exposed to strong acids.[1][2]

  - H-Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).[1][2]

- Odor Control: Like many organosulfur compounds, this molecule may have a disagreeable odor.[2] All manipulations should be performed in a fume hood.

- Decontamination: Glassware contaminated with thioamides should be soaked in a bleach solution (sodium hypochlorite) to oxidize sulfur residues before washing.[1][2]

References

- Enamine Ltd. (2024).[1][2] Catalog Entry: **2-(3-chloro-5-fluorophenyl)ethanethioamide**. Retrieved from [1][2]

- Syngenta Participations AG. (2012).[1][2] Insecticidal compounds based on arylthioacetamide derivatives. WO Patent 2012156400A1.[2] Retrieved from

- Shukla, N. M., et al. (2012).[2] Design, synthesis, and pharmacological evaluation of bis-2-(5-phenylacetamido-1,2,4-thiadiazol-2-yl)ethyl sulfide (BPTES) analogs as glutaminase inhibitors. Journal of Medicinal Chemistry. Retrieved from [1][2]

- Jagodzinski, T. S. (2003).[2] Thioamides as Useful Synthons in the Synthesis of Heterocycles. Chemical Reviews, 103(1), 197-328.[2] (General authoritative review on thioamide reactivity).

- National Center for Biotechnology Information. (2024).[1][2] PubChem Compound Summary for CID 1318757-69-5. Retrieved from [1][2]

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Sources

- 1. 2-Chloro-N-(2-{[3-chloro-5-(trifluoromethyl)-2-pyridinyl]amino}ethyl)acetamide | C10H10Cl2F3N3O | CID 2773479 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ethyl 3-(2-chloroacetamido)-5-(4-fluorophenyl)thiophene-2-carboxylate | 731011-84-0 [sigmaaldrich.com]
- 3. AU2012257690A1 - Insecticidal compounds based on arylthioacetamide derivatives - Google Patents [patents.google.com]
- 4. Design, synthesis, and pharmacological evaluation of bis-2-(5-phenylacetamido-1,2,4-thiadiazol-2-yl)ethyl sulfide (BPTES) analogs as glutaminase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. WO2010018874A1 - Amide compound - Google Patents [patents.google.com]
- 6. Making sure you're not a bot! [opus4.kobv.de]
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